

# 5-Aminopentan-2-one chemical properties and structure

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## Compound of Interest

Compound Name: 5-Aminopentan-2-one

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## 5-Aminopentan-2-one: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**5-Aminopentan-2-one** is a bifunctional organic molecule containing both a primary amine and a ketone functional group. This unique structure makes it a versatile building block in organic synthesis and a compound of interest for various chemical and pharmaceutical applications. This technical guide provides a detailed overview of the chemical properties, structure, and potential applications of **5-Aminopentan-2-one**, with a focus on providing researchers with the critical information needed for its use in experimental settings.

### Chemical Properties and Structure

**5-Aminopentan-2-one**, also known as N-acetylpropylamine, is a linear amino ketone.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized below.

### Tabulated Physical and Chemical Properties

Quantitative data for **5-Aminopentan-2-one** is crucial for its application in research and development. The following table summarizes its key properties.

Property	Value	Source
IUPAC Name	5-aminopentan-2-one	[1]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[1]
Molecular Weight	101.15 g/mol	[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility in Water	Not available	
XLogP3	-0.7	[1]
Topological Polar Surface Area	43.1 Å <sup>2</sup>	[1]

Note: Experimental data for boiling point, melting point, density, and water solubility are not readily available in the searched literature. The provided XLogP3 and Topological Polar Surface Area are computed values.

## Chemical Structure

The structure of **5-Aminopentan-2-one** consists of a five-carbon chain with a carbonyl group at the second position and a primary amino group at the fifth position.

Caption: 2D structure of **5-Aminopentan-2-one**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Aminopentan-2-one** are not extensively documented in the readily available literature. However, general synthetic and analytical methodologies for similar amino ketones can be adapted.

## Synthesis

A potential synthetic route to **5-aminopentan-2-one** is through the oxidation of the corresponding amino alcohol, 5-aminopentan-2-ol.[2] This transformation is a common reaction

in organic synthesis, and various oxidizing agents can be employed.<sup>[2]</sup> The choice of reagent would depend on the desired selectivity and reaction conditions, with mild oxidizing agents being preferable to avoid over-oxidation or side reactions involving the amino group.<sup>[2]</sup>

Another general approach for the synthesis of amino ketones involves the reductive amination of a dicarbonyl compound or the alkylation of an amine with a halo-ketone.

Note: These are generalized synthetic strategies and would require optimization for the specific synthesis of **5-Aminopentan-2-one**.

## Analytical Methods

The characterization and purity assessment of **5-Aminopentan-2-one** would typically involve standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be essential for confirming the chemical structure. For similar pentan-2-one derivatives, the  $\alpha$ -protons to the carbonyl group are expected to appear as a triplet in the  $^1\text{H}$  NMR spectrum.<sup>[3]</sup>
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the carbonyl (C=O) and amine (N-H) functional groups.
- Chromatography (GC or HPLC): To assess the purity of the compound.

## Biological Activity and Signaling Pathways

There is currently no specific information available in the searched literature regarding the biological activity or any associated signaling pathways of **5-Aminopentan-2-one**. The broader class of amino ketones exhibits a wide range of biological activities, and these molecules are recognized as important pharmacophores in drug discovery. Further research is needed to elucidate any potential biological roles of **5-Aminopentan-2-one**.

## Logical Relationships in Analysis

The following diagram illustrates a logical workflow for the characterization and analysis of a synthesized sample of **5-Aminopentan-2-one**.

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- To cite this document: BenchChem. [5-Aminopentan-2-one chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3263374#5-aminopentan-2-one-chemical-properties-and-structure]

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